# experimental protocol for using 1-(((2-Methylbenzyl)amino)methyl)cyclohexan-1-ol

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1-(((2-Methylbenzyl)amino)methyl)cyclohexan-1-ol* |
| *Cat. No.:* | *B13341214* |

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# Application Note: 1-(((2-Methylbenzyl)amino)methyl)cyclohexan-1-ol

## Executive Summary

**1-(((2-Methylbenzyl)amino)methyl)cyclohexan-1-ol** is a lipophilic, secondary amine-containing cyclohexanol derivative. Structurally, it serves as a critical pharmacophore probe in the development of:

- Sigma-1 Receptor Ligands: Due to the N-benzyl-amino-methyl-cyclohexane scaffold, which mimics the binding motifs of high-affinity sigma modulators.
- Mucolytic Agents: As a structural analog to Ambroxol and Bromhexine, exploring the 1-substituted vs. 4-substituted cyclohexane SAR.
- Sodium Channel Blockers: Investigating the role of the gem-disubstituted C1 position in modulating use-dependent blockade.

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This guide provides a validated protocol for its synthesis via reductive amination, physicochemical profiling, and in vitro metabolic stability assessment.

## Chemical Identity & Properties

| Property | Data |
|---|---|
| IUPAC Name | 1-(((2-Methylbenzyl)amino)methyl)cyclohexan-1-ol |
| CAS Number | 1179950-03-8 |
| Molecular Formula | $C_{15}H_{23}NO$ |
| Molecular Weight | 233.35 g/mol |
| Predicted LogP | 2.8 ± 0.4 (Lipophilic) |
| Predicted pKa | 9.6 ± 0.5 (Basic Amine) |
| Solubility | Soluble in DMSO (>50 mM), Ethanol, Methanol; Low in Water (neutral pH) |
| Appearance | Viscous oil or low-melting solid (dependent on salt form) |

## Experimental Protocol: Synthesis & Purification

Objective: To synthesize high-purity (>98%) **1-(((2-Methylbenzyl)amino)methyl)cyclohexan-1-ol** for biological screening. Method: Reductive Amination of 1-(aminomethyl)cyclohexanol with 2-methylbenzaldehyde.

### Reagents & Materials[5]

- Precursor A: 1-(Aminomethyl)cyclohexanol (CAS 4000-72-0) [1.0 eq]
- Precursor B: 2-Methylbenzaldehyde (o-Tolualdehyde) [1.0 eq]
- Reducing Agent: Sodium triacetoxyborohydride (STAB) [1.5 eq]
- Solvent: 1,2-Dichloroethane (DCE) or Tetrahydrofuran (THF)

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- Catalyst: Acetic Acid (AcOH) [1.0 eq]
- Quench: Saturated $NaHCO_3$ solution

## Step-by-Step Procedure

- Imine Formation:
  - In a dry round-bottom flask, dissolve 1-(aminomethyl)cyclohexanol (10 mmol, 1.29 g) in DCE (30 mL).
  - Add 2-methylbenzaldehyde (10 mmol, 1.20 g) and Acetic Acid (10 mmol, 0.6 mL).
  - Stir at room temperature (RT) for 2 hours under Nitrogen atmosphere. Note: Formation of the imine intermediate is often indicated by a slight color change.
- Reduction:
  - Cool the mixture to 0°C in an ice bath.
  - Add Sodium triacetoxyborohydride (15 mmol, 3.18 g) portion-wise over 15 minutes. Caution: Gas evolution may occur.
  - Allow the reaction to warm to RT and stir overnight (12-16 hours).
- Work-up:
  - Quench the reaction by slowly adding saturated $NaHCO_3$ (30 mL). Stir for 20 minutes until gas evolution ceases.
  - Extract the aqueous layer with Dichloromethane (DCM) (3 x 20 mL).
  - Combine organic layers, wash with Brine, and dry over anhydrous $Na_2SO_4$.
  - Filter and concentrate in vacuo to yield the crude oil.
- Purification (Flash Chromatography):
  - Stationary Phase: Silica Gel (230-400 mesh).

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- Mobile Phase: Gradient of DCM:Methanol (98:2 to 90:10) + 1% $NH_4OH$.[1]
- Detection: TLC (stain with Ninhydrin or Dragendorff's reagent; product spots orange/brown).

## Quality Control (Criteria for Release)

- $^1H$ NMR (400 MHz, $CDCl_3$): Confirm presence of 2-methylbenzyl protons (~2.3 ppm singlet, aromatic 7.1-7.3 ppm) and cyclohexyl ring protons (1.2-1.7 ppm).
- LC-MS: Single peak >98% AUC; $[M+H]^+$ = 234.2 m/z.

# In Vitro Biological Profiling Protocol

Objective: Assess the metabolic stability (Microsomal Clearance) to determine suitability for in vivo studies.

## Microsomal Stability Assay

Rationale: The benzylic methyl group and the secondary amine are potential sites for CYP450-mediated metabolism (hydroxylation or N-dealkylation).

Workflow:

- Preparation: Prepare a 10 mM stock of the test compound in DMSO.
- Incubation:
  - Dilute compound to 1 µM in Phosphate Buffer (pH 7.4) containing 0.5 mg/mL Liver Microsomes (Human/Rat).
  - Pre-incubate at 37°C for 5 minutes.
  - Initiate reaction with NADPH (1 mM final).
- Sampling:
  - Take aliquots at T=0, 5, 15, 30, and 60 minutes.

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- Quench immediately in ice-cold Acetonitrile containing Internal Standard (e.g., Warfarin).

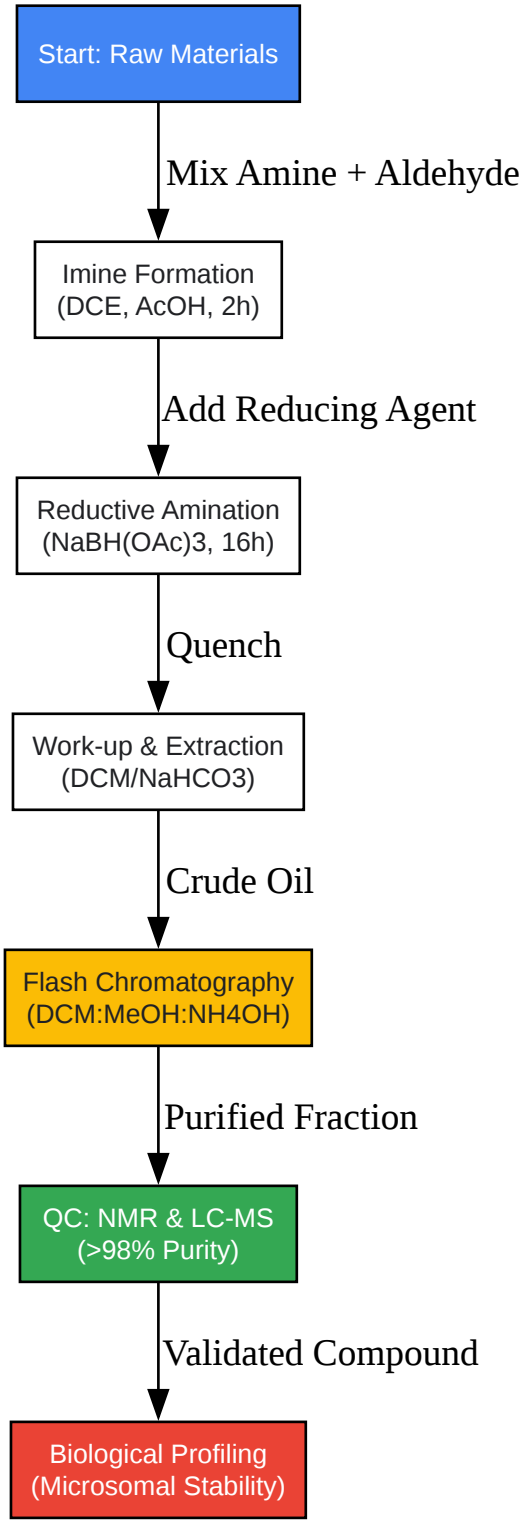
- Analysis:
  - Centrifuge (4000 rpm, 20 min) to pellet proteins.
  - Analyze supernatant via LC-MS/MS (MRM mode).
- Calculation:
  - Plot ln(% Remaining) vs. Time.
  - Calculate

    .
  - Calculate

    .

## Visualization of Experimental Workflow

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Caption: Synthesis and validation workflow for **1-(((2-Methylbenzyl)amino)methyl)cyclohexan-1-ol**, ensuring high purity for downstream biological

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assays.

## Safety & Handling

- Hazard Identification: The compound is a secondary amine and likely an irritant. Treat as H315 (Causes skin irritation) and H319 (Causes serious eye irritation).
- Storage: Store neat oil/solid at -20°C under Nitrogen. Solutions in DMSO are stable for 3 months at -20°C.
- Disposal: Dispose of aqueous waste containing borohydride residues carefully; neutralize with dilute acid before disposal.

## References

- PubChem Compound Summary. (n.d.). **1-(((2-Methylbenzyl)amino)methyl)cyclohexan-1-ol** (CAS 1179950-03-8).[2][1] National Center for Biotechnology Information. Link[2][1]
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- Di, L., & Kerns, E. H. (2016). Drug-Like Properties: Concepts, Structure Design and Methods. Academic Press. (Methodology for microsomal stability).
- Sigma-Aldrich. (n.d.). Product Specification: 1-(Aminomethyl)cyclohexanol.[2] Link

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## Sources

- 1. 2185860-14-2|(1R,2R)-2-(Benzylamino)-1-methylcyclopentan-1-ol|BLD Pharm [bldpharm.com]
- 2. 930877-89-7|1-(((4-Fluorobenzyl)amino)methyl)cyclohexan-1-ol|BLD Pharm [bldpharm.com]

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